

Navigating the Risks: A Technical Guide to the Safe Handling of α -Acetoxyacrylonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyl dicyanoacetate

Cat. No.: B12650470

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The information provided in this guide is based on available data for α -Acetoxyacrylonitrile (CAS 3061-65-2), also known as 1-cyanovinyl acetate. The user-provided term "**vinyl dicyanoacetate**" did not yield specific safety data; it is presumed that α -acetoxyacrylonitrile is the compound of interest. This guide is intended for informational purposes and should be supplemented with a formal risk assessment by qualified personnel before any handling.

Executive Summary

α -Acetoxyacrylonitrile is a highly toxic and hazardous chemical requiring stringent safety protocols. This guide provides a comprehensive overview of its known hazards, handling procedures, and emergency responses to ensure the safety of laboratory personnel. The compound is classified as acutely toxic via dermal, oral, and inhalation routes, and poses a risk of serious eye damage and skin irritation[1][2]. Adherence to the protocols outlined herein is critical to mitigate the significant risks associated with its use.

Hazard Identification and Classification

α -Acetoxyacrylonitrile is classified as a highly hazardous substance. The primary dangers are its acute toxicity, which can be fatal upon skin contact, and its potential to cause severe eye damage[1][2][3].


GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classification for α -acetoxyacrylonitrile^{[1][4]}:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	Category 2	H310: Fatal in contact with skin
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation

Signal Word: Danger^[1]

GHS Pictograms:

 alt text

Physical and Chemical Properties

Understanding the physical and chemical properties of α -acetoxyacrylonitrile is essential for safe storage and handling.

Property	Value
CAS Number	3061-65-2[1][5]
Molecular Formula	C ₅ H ₅ NO ₂ [1][4]
Molecular Weight	111.10 g/mol [1]
Appearance	Colorless to light yellow liquid[4]
Boiling Point	80-82 °C at 30 mmHg[4]
Density	1.04 g/mL at 25 °C
Flash Point	64 °C (147.2 °F) - closed cup
Vapor Pressure	30 mmHg at 80 °C[4]
Storage Temperature	2-8°C[4]

Experimental Protocols

Protocol for Assessing Dermal Toxicity (Rabbit Model)

The available toxicity data, such as "skn-rbt 10 mg/24H open MLD"[4], suggests that a protocol similar to the OECD Guideline 402 for Acute Dermal Toxicity is used. The following is a generalized methodology.

Objective: To determine the acute toxic response from a single dermal application of α -acetoxyacrylonitrile.

Materials:

- α -Acetoxyacrylonitrile
- Young adult albino rabbits (one sex)
- Occlusive dressings
- Protective collars
- Appropriate solvents (if required for dilution)

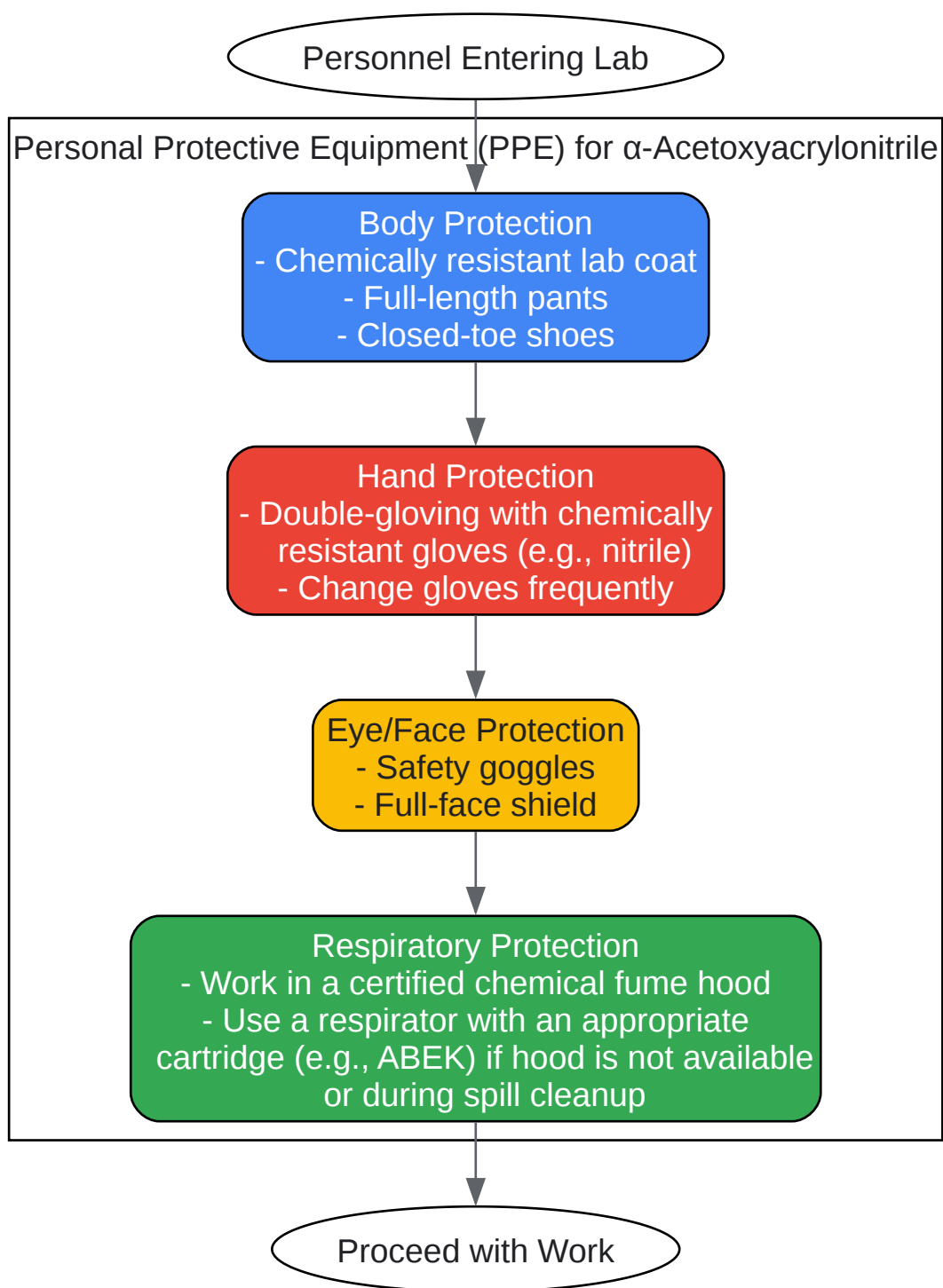
Methodology:

- **Animal Preparation:** Approximately 24 hours before the test, the fur is clipped from the dorsal area of the trunk of the test animals.
- **Dose Application:** The test substance is applied uniformly over an area of approximately 10% of the total body surface area. A dose of 10 mg is applied.
- **Exposure:** The treated area is covered with a porous gauze dressing and non-irritating tape to hold it in place and prevent ingestion.
- **Observation Period:** The animals are observed for 24 hours. They are monitored for signs of toxicity, including changes in skin and fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.
- **Termination:** After the 24-hour exposure period, residual test substance is removed. Animals are observed for a total of 14 days.
- **Data Analysis:** Mortality, signs of toxicity, and body weight changes are recorded. A full necropsy is performed on all animals.

Safe Handling and Storage

Personal Protective Equipment (PPE)

Due to the high dermal toxicity, a comprehensive PPE strategy is mandatory.



[Click to download full resolution via product page](#)

Caption: Required PPE for handling α -acetoxyacrylonitrile.

Engineering Controls

- Fume Hood: All work with α -acetoxyacrylonitrile must be conducted in a certified chemical fume hood to minimize inhalation exposure[4].
- Safety Shower and Eyewash Station: A safety shower and eyewash station must be readily accessible in the immediate work area.

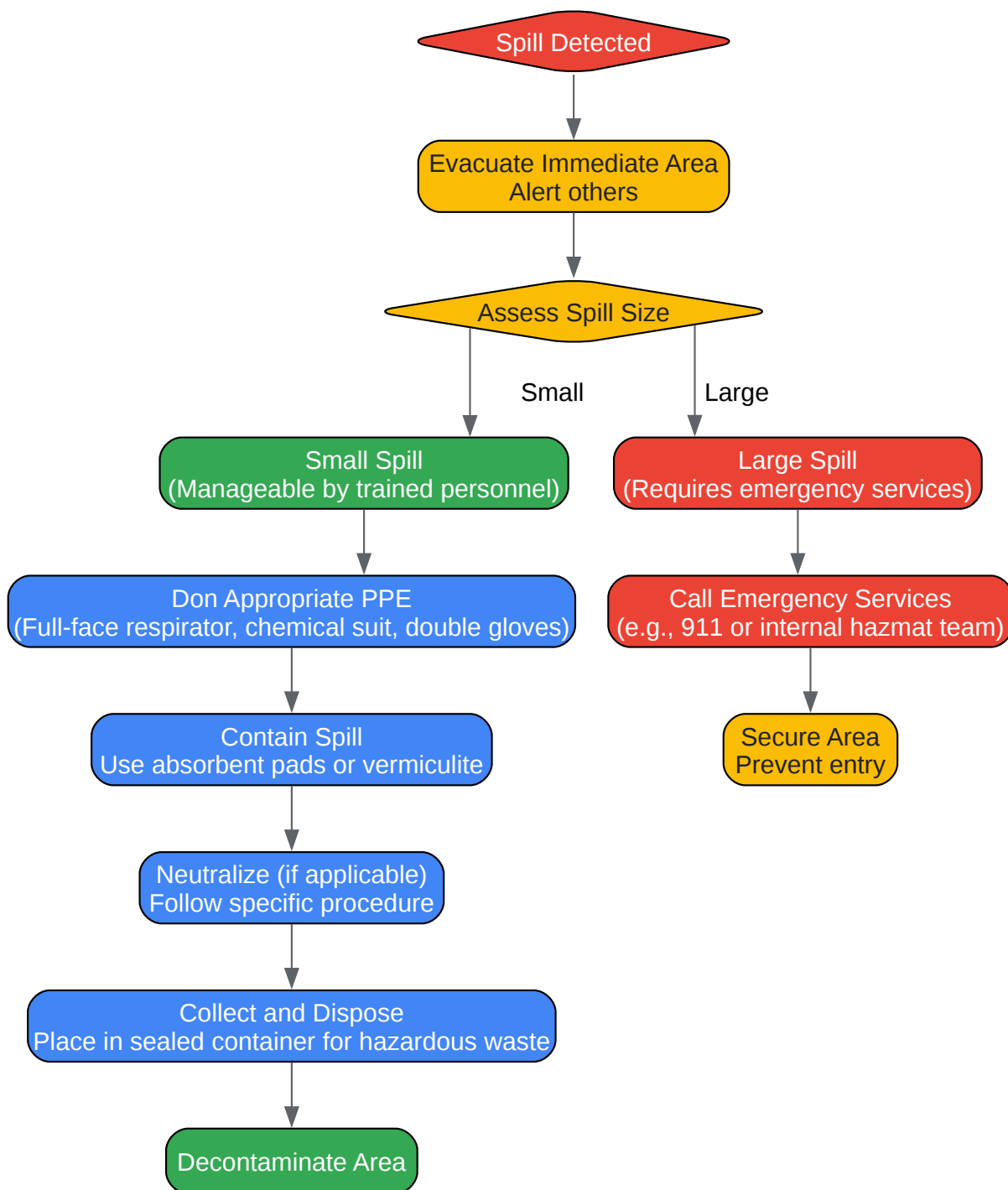
Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area[4].
- The recommended storage temperature is between 2-8°C[4].
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.

Emergency Procedures

Spill Response

A spill of α -acetoxyacrylonitrile is a high-hazard event requiring immediate and coordinated action.



[Click to download full resolution via product page](#)

Caption: Logical workflow for responding to a spill.

First Aid Measures

Immediate action is crucial in the event of exposure[2].

- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention as this exposure route can be fatal[2][3].
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention[2].
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention[2].
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention[3].

Disposal Considerations

All waste containing α -acetoxyacrylonitrile must be treated as hazardous waste. Dispose of in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Conclusion

α -Acetoxyacrylonitrile is a valuable reagent in research and development but poses significant health and safety risks. A thorough understanding of its hazards, coupled with strict adherence to handling protocols, engineering controls, and emergency preparedness, is paramount to ensuring a safe working environment. All personnel must be trained on the contents of this guide and the associated standard operating procedures before working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Cyanovinyl acetate | C₅H₅NO₂ | CID 18291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. angenechemical.com [angenechemical.com]
- 3. 1-Cyanovinyl Acetate 3061-65-2 | TCI EUROPE N.V. [tcichemicals.com]
- 4. 1-ACETOXY-1-CYANOETHYLENE | 3061-65-2 [chemicalbook.com]
- 5. chemydata.com [chemydata.com]
- To cite this document: BenchChem. [Navigating the Risks: A Technical Guide to the Safe Handling of α -Acetoxyacrylonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12650470#health-and-safety-considerations-for-handling-vinyl-dicyanoacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com